commercial availability of 3-(3-Chloropropyl)pyridine

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*3-(3-Chloropropyl)pyridine*	
Cat. No.:	*B1606993*	*Get Quote*

An In-depth Technical Guide to the Commercial Availability and Application of **3-(3-Chloropropyl)pyridine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-(3-Chloropropyl)pyridine is a heterocyclic building block of significant interest in medicinal chemistry and pharmaceutical development. Its bifunctional nature, combining the nucleophilic pyridine ring with a reactive chloropropyl side chain, makes it a versatile intermediate for synthesizing a wide array of complex molecular architectures. This guide provides a comprehensive overview of its commercial availability, delves into its critical role in drug discovery, presents a robust, field-proven synthesis protocol for instances where commercial acquisition is not feasible, and outlines essential safety and handling procedures. The content herein is synthesized from authoritative sources to ensure technical accuracy and practical utility for professionals in the field.

Introduction: The Strategic Importance of 3-(3-Chloropropyl)pyridine

The pyridine scaffold is a cornerstone in pharmaceutical science, found in numerous FDA-approved drugs targeting a vast range of conditions, including cancer, central nervous system disorders, and infectious diseases[1]. The prevalence of this heterocycle stems from its unique

© 2025 BenchChem. All rights reserved.

electronic properties, its ability to engage in hydrogen bonding, and its capacity to improve the aqueous solubility of parent molecules—a critical factor in drug formulation[2][3].

3-(3-Chloropropyl)pyridine (CAS No. 21011-66-5) emerges as a particularly valuable derivative. The pyridine ring itself can be a key pharmacophore, while the 3-chloropropyl group at the C-3 position provides a reactive handle for covalent modification. This alkyl chloride moiety is an excellent electrophile, susceptible to nucleophilic substitution reactions. This allows for the strategic linkage of the pyridine core to other bioactive molecules or functional groups, enabling the systematic exploration of chemical space in lead optimization campaigns[4]. Its utility is central to constructing novel compounds where the pyridine unit imparts desired pharmacological properties and the linker modulates potency, selectivity, or pharmacokinetic profiles.

Key Chemical Properties:

- Molecular Formula: $C_8H_{10}ClN$[5][6]
- Molecular Weight: 155.63 g/mol [5][7]
- CAS Number: 21011-66-5[5][6][7]
- Appearance: Typically supplied as a liquid or solid, depending on purity and storage conditions.

Commercial Availability and Procurement

For research and development purposes, sourcing high-quality starting materials is paramount. **3-(3-Chloropropyl)pyridine** is available from several specialized chemical suppliers. Availability, purity, and cost can vary, making a comparative analysis essential for project planning and budgeting. Below is a summary of prominent commercial sources.

© 2025 BenchChem. All rights reserved.

Supplier	CAS Number	Purity	Available Quantities	Price (USD, Approx.)
Sigma-Aldrich	21011-66-5	95%	100 mg - 1 g	$418.60 (100 mg) - $1,207.70 (1 g)
BLD Pharm	21011-66-5	Not specified	Inquire for details	Pricing available upon inquiry
Dayang Chem (Hangzhou) Co., Ltd.	21011-66-5	Not specified	100 g	Pricing available upon inquiry

Note: Prices and availability are subject to change and may vary based on institutional contracts and location. Data compiled from supplier websites.[5][6][7]

The decision to purchase versus synthesize often depends on the scale of the research. For initial screening and small-scale experiments, direct purchase is typically the most efficient route. However, for larger-scale campaigns or when specific purity grades are required that are not commercially available, in-house synthesis becomes a viable and often necessary alternative.

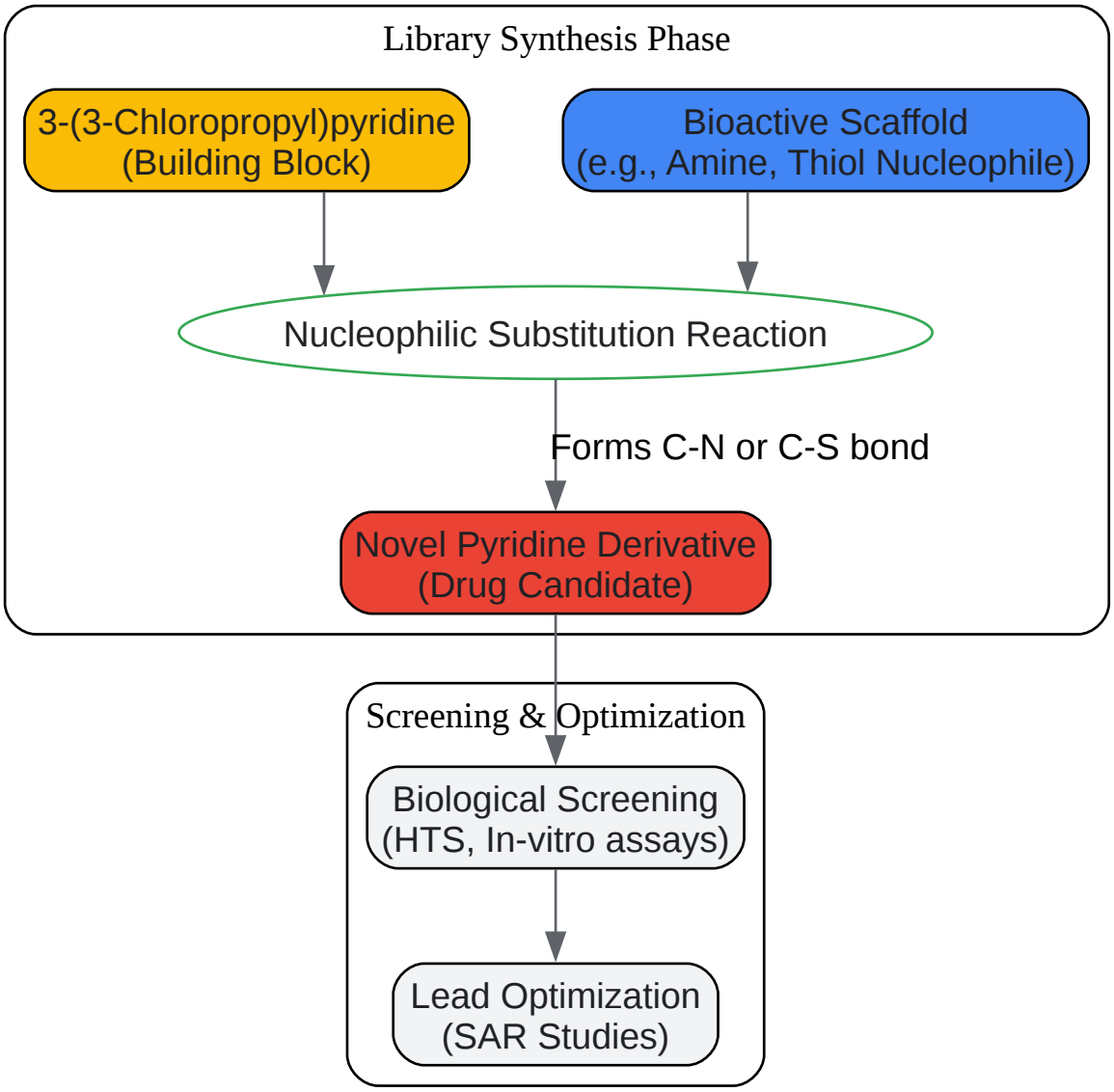
Application in Drug Discovery and Medicinal Chemistry

The pyridine nucleus is a privileged scaffold in drug design, integral to numerous therapeutic agents[2][8]. **3-(3-Chloropropyl)pyridine** serves as a critical intermediate, enabling the synthesis of compounds for a multitude of therapeutic targets. The chloropropyl chain acts as a flexible linker, allowing chemists to connect the pyridine moiety to other functional groups or complex scaffolds through nucleophilic substitution.

Causality of its Utility: The chlorine atom is a good leaving group, readily displaced by a variety of nucleophiles (e.g., amines, thiols, alcohols, carbanions). This facilitates the construction of new carbon-nitrogen, carbon-sulfur, carbon-oxygen, and carbon-carbon bonds. This versatility is the primary reason for its widespread use as a building block in the synthesis of novel chemical entities.

© 2025 BenchChem. All rights reserved.

The workflow below illustrates the strategic role of **3-(3-Chloropropyl)pyridine** in a typical drug discovery pipeline.



Click to download full resolution via product page

*Figure 1: Drug discovery workflow using **3-(3-Chloropropyl)pyridine**.*

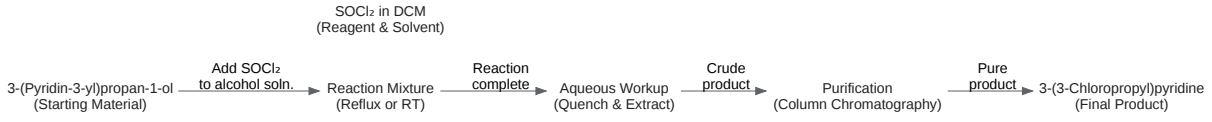
This strategic incorporation allows for the systematic modification of molecules to enhance potency, improve selectivity, and optimize ADME (Absorption, Distribution, Metabolism, and Excretion) properties. The pyridine ring itself can interact with biological targets through various non-covalent interactions, while the newly introduced functionality fine-tunes the overall pharmacological profile.

© 2025 BenchChem. All rights reserved.

Reference Synthesis Protocol

While commercially available, understanding the synthesis of **3-(3-Chloropropyl)pyridine** is crucial for scalability and custom modifications. A robust and common method involves the chlorination of the corresponding alcohol, 3-(Pyridin-3-yl)propan-1-ol. Thionyl chloride ($SOCl_2$) is an excellent reagent for this transformation due to its reliability and the formation of gaseous byproducts (SO_2 and HCl), which simplifies purification.

Pillar of Trustworthiness: This protocol is self-validating. Each step includes purification and the final characterization confirms the identity and purity of the product, ensuring its suitability for subsequent, sensitive applications.



Click to download full resolution via product page

*Figure 2: Workflow for the synthesis of **3-(3-Chloropropyl)pyridine**.*

Step-by-Step Methodology

Materials and Reagents:

- 3-(Pyridin-3-yl)propan-1-ol
- Thionyl chloride ($SOCl_2$)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

© 2025 BenchChem. All rights reserved.

- Silica gel for column chromatography
- Hexanes and Ethyl Acetate (for chromatography)

Protocol:

- Reaction Setup: In a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve 3-(Pyridin-3-yl)propan-1-ol (1.0 eq) in anhydrous dichloromethane (DCM).
  - Expertise Note: Anhydrous conditions are critical to prevent the thionyl chloride from hydrolyzing to HCl and SO_2, which would reduce yield and create unwanted side products.
- Reagent Addition: Cool the solution to 0 °C using an ice bath. Add thionyl chloride (1.2 eq) dropwise via a syringe.
  - Expertise Note: Dropwise addition at 0 °C helps to control the initial exothermic reaction and minimize potential side reactions.
- Reaction Progression: After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for 2-4 hours or until the reaction is complete, as monitored by Thin Layer Chromatography (TLC).
- Workup and Extraction:
  - Carefully quench the reaction by slowly pouring the mixture into a beaker of ice-cold saturated $NaHCO_3$ solution. This will neutralize the excess $SOCl_2$ and the HCl generated.
  - Transfer the mixture to a separatory funnel. Extract the aqueous layer with DCM (3x).
  - Combine the organic layers, wash with brine, and dry over anhydrous $MgSO_4$ or Na_2SO_4.
  - Expertise Note: The basic wash with $NaHCO_3$ is crucial for removing acidic impurities. The subsequent brine wash helps to remove residual water from the organic phase.
- Purification: Filter off the drying agent and concentrate the organic phase under reduced pressure to obtain the crude product. Purify the residue by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent.

© 2025 BenchChem. All rights reserved.

- Characterization: Combine the pure fractions (identified by TLC) and remove the solvent in vacuo to yield **3-(3-Chloropropyl)pyridine**. Confirm the structure and purity using ^{1}H NMR, ^{13}C NMR, and Mass Spectrometry.

Safety, Handling, and Storage

Working with **3-(3-Chloropropyl)pyridine** and its precursors requires strict adherence to safety protocols. It is classified as an irritant and is harmful if swallowed or comes into contact with skin[5][9].

- Hazard Identification (GHS Classification):
  - H302: Harmful if swallowed[5]
  - H315: Causes skin irritation[5]
  - H319: Causes serious eye irritation[5]
  - H335: May cause respiratory irritation[5]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA regulations or European Standard EN166.
  - Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin exposure[10].
  - Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood[10]. If exposure limits are likely to be exceeded, a NIOSH/MSHA or EN 149 approved respirator is necessary.
- Handling and Storage:
  - Handling: Wash hands thoroughly after handling. Avoid breathing vapors or mist. Ground and secure containers when transferring material[10].

© 2025 BenchChem. All rights reserved.

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Conclusion

3-(3-Chloropropyl)pyridine stands out as a high-value chemical intermediate for the pharmaceutical and life sciences research community. Its commercial availability from key suppliers facilitates its direct use in early-stage discovery, while well-established synthetic routes provide a scalable option for later-stage development. The strategic importance of this molecule lies in its ability to bridge the versatile pyridine core with other molecular entities, empowering chemists to design and create the next generation of therapeutic agents. Adherence to rigorous safety protocols is essential to ensure its effective and safe application in the laboratory.

References

- 3-Chloropyridine | C5H4ClN | CID 12287. PubChem, National Center for Biotechnology Information. Available at: [Link]

- 3-(3-CHLORO-PROPYL)-PYRIDINE Price at Chemsrc. Chemsrc.com. Available at: [Link]

- Pyridine synthesis - Organic Chemistry Portal. Organic-chemistry.org. Available at: [Link]

- Pyridine Compounds with Antimicrobial and Antiviral Activities. MDPI. Available at: [Link]

- Pyridine, 2-(3-chloropropyl)-, hydrochloride | C8H11Cl2N | CID 205438. PubChem, National Center for Biotechnology Information. Available at: [Link]

- 3-(3-Bromopropyl)pyridine | C8H10BrN | CID 12701568. PubChem, National Center for Biotechnology Information. Available at: [Link]

- 4-(3-Chloropropyl)pyridine | C8H10ClN | CID 205442. PubChem, National Center for Biotechnology Information. Available at: [Link]

© 2025 BenchChem. All rights reserved.

- The Expanding Role of Pyridine and Dihydropyridine Scaffolds in Drug Design. National Center for Biotechnology Information. Available at: [Link]
- Synthesis of a New Series of Pyridine and Fused Pyridine Derivatives. National Center for Biotechnology Information. Available at: [Link]
- CN102174014A - Preparation method of 3-chloropyridine. Google Patents.
- Some commercially available drugs containing the pyridine scaffold. ResearchGate. Available at: [Link]
- Pyridine derivatives as preferable scaffolds for the process of discovering new drugs. Taylor & Francis Online. Available at: [Link]
- Recent Advances in Pyridine Scaffold: Focus on Chemistry, Synthesis, and Antibacterial Activities. National Center for Biotechnology Information. Available at: [Link]
- PYRIDINE AND PYRIMIDINE SYNTHESIS FROM N-VINYL AND N-ARYL AMIDES. Organic Syntheses. Available at: [Link]
- Pyridine: the scaffolds with significant clinical diversity. Royal Society of Chemistry. Available at: [Link]
- The Role of Pyridine Intermediates in Modern Drug Discovery. Sancus Arc. Available at: [Link]
- ICSC 0323 - PYRIDINE. International Labour Organization. Available at: [Link]
- A decade of pyridine-containing heterocycles in US FDA approved drugs: a medicinal chemistry-based analysis. Royal Society of Chemistry. Available at: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. A decade of pyridine-containing heterocycles in US FDA approved drugs: a medicinal chemistry-based analysis - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. mdpi.com [mdpi.com]
- 3. Recent Advances in Pyridine Scaffold: Focus on Chemistry, Synthesis, and Antibacterial Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 4. nbinno.com [nbinno.com]
- 5. 21011-66-5|3-(3-Chloropropyl)pyridine|BLD Pharm [bldpharm.com]
- 6. 3-(3-CHLORO-PROPYL)-PYRIDINE Price at Chemsrc [chemsrc.com]
- 7. 3-(3-chloropropyl)pyridine | 21011-66-5 [sigmaaldrich.com]
- 8. The Expanding Role of Pyridine and Dihydropyridine Scaffolds in Drug Design - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Pyridine, 2-(3-chloropropyl)-, hydrochloride | C8H11Cl2N | CID 205438 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. jubilantingrevia.com [jubilantingrevia.com]

- To cite this document: BenchChem. [commercial availability of 3-(3-Chloropropyl)pyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606993#commercial-availability-of-3-3-chloropropyl-pyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2025 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2025 BenchChem. All rights reserved.